

# Tetravinylsilane: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Tetravinylsilane

Cat. No.: B072032

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## Abstract

**Tetravinylsilane** (TVS) is a versatile organosilicon compound with the chemical formula  $\text{Si}(\text{CH}=\text{CH}_2)_4$ . Characterized by a central silicon atom bonded to four vinyl groups, this molecule serves as a valuable precursor and crosslinking agent in materials science and polymer chemistry. Its high reactivity, attributed to the presence of four readily polymerizable vinyl groups, allows for its use in a variety of applications, including the synthesis of silicon-containing polymers, the formation of protective and functional coatings through plasma polymerization, and as a precursor for silicon carbide (SiC) via chemical vapor deposition. This technical guide provides an in-depth overview of **tetravinylsilane**, including its chemical and physical properties, synthesis, and key applications, with a focus on experimental methodologies relevant to researchers in both materials and biomedical fields. While direct applications in drug development are not prominent, the role of organosilicon compounds in creating biocompatible and functionalized surfaces for medical devices and potential drug delivery systems is discussed, highlighting the potential utility of **tetravinylsilane** in these emerging areas.

## Core Properties of Tetravinylsilane

**Tetravinylsilane** is a colorless to light yellow liquid with a distinct odor. Its fundamental properties are summarized in the table below, providing a quick reference for laboratory use.

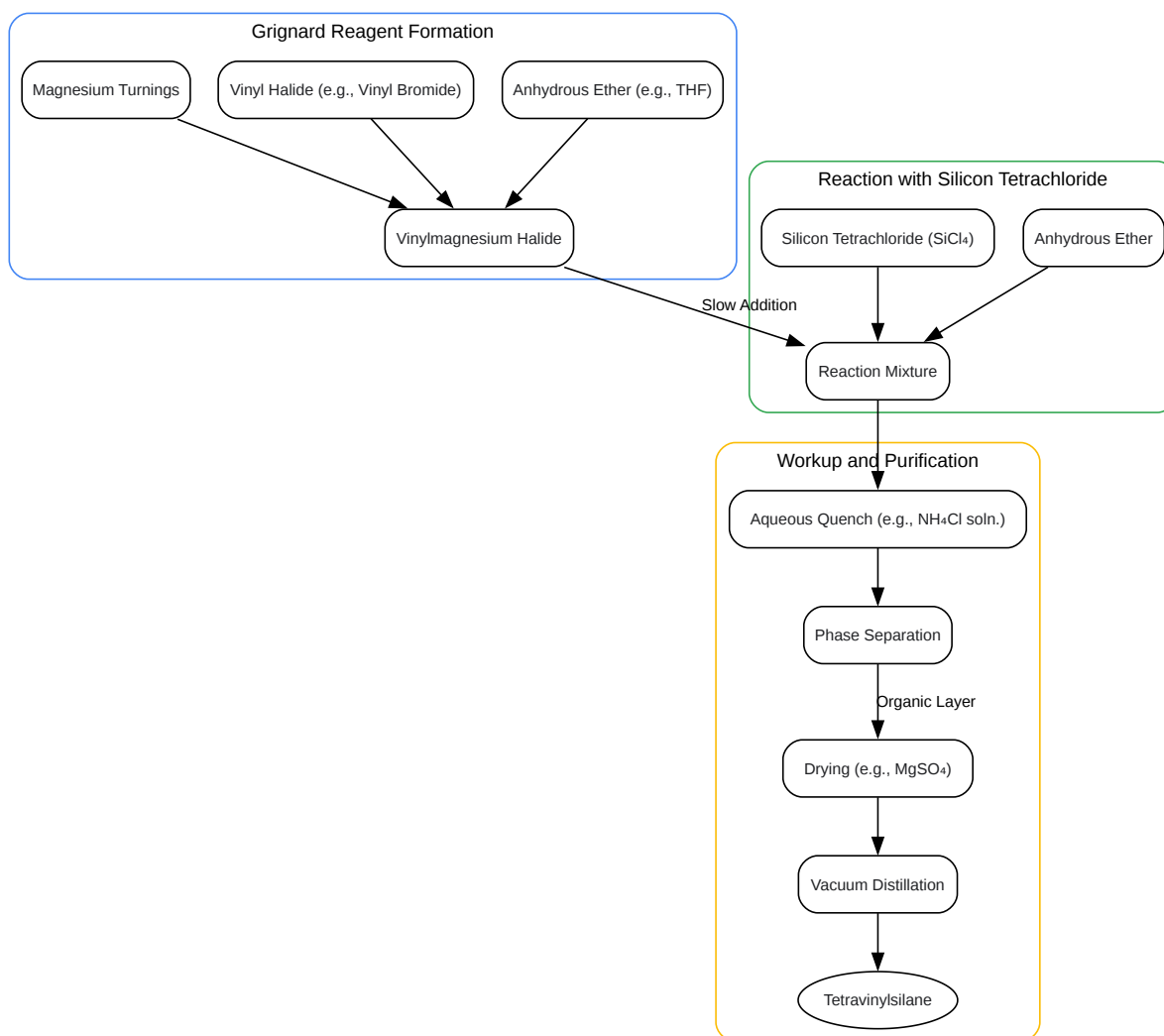
Property	Value	Reference(s)
CAS Number	1112-55-6	[1]
Molecular Formula	C <sub>8</sub> H <sub>12</sub> Si	[1]
Molecular Weight	136.27 g/mol	[1]
Density	0.8 g/mL at 25 °C	[2]
Boiling Point	130-131 °C	[2]
Refractive Index	n <sub>20</sub> /D 1.461	[2]
Flash Point	6 °C (42.8 °F) - closed cup	[2]
InChI Key	UFHILTCGAOPTOV- UHFFFAOYSA-N	[2]
SMILES	C=C--INVALID-LINK-- (C=C)C=C	[2]

## Synthesis of Tetravinylsilane

The most common laboratory and industrial synthesis of **tetravinylsilane** involves the Grignard reaction, where a vinyl Grignard reagent (vinylmagnesium bromide or chloride) is reacted with silicon tetrachloride.[3][4] This method allows for the straightforward formation of the silicon-carbon bonds.

## Grignard Reaction Workflow

The following diagram illustrates the typical workflow for the synthesis of **tetravinylsilane** via the Grignard reaction.



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Synthesis of **Tetravinylsilane** via Grignard Reaction.

## Experimental Protocol: Synthesis via Grignard Reaction

The following protocol is adapted from a patented synthesis method and represents a typical procedure for preparing **tetravinylsilane**.<sup>[3]</sup>

### Materials:

- Silicon tetrachloride ( $\text{SiCl}_4$ )
- Vinyl magnesium chloride (or bromide) solution in THF
- Anhydrous methyl tertiary butyl ether (MTBE)
- Magnesium iodide (catalyst)
- Deionized water
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Inert gas (e.g., Nitrogen or Argon)

### Procedure:

- Under an inert atmosphere, dissolve 16.7 g (0.1 mol) of silicon tetrachloride in 125 mL of anhydrous methyl tertiary butyl ether in a reaction flask equipped with a stirrer and a dropping funnel.
- Add 0.09 g of magnesium iodide to the solution as a catalyst.
- Control the temperature of the reaction mixture at 20 °C.
- Slowly add the vinyl magnesium chloride solution to the reaction mixture over a period of approximately 2 hours while maintaining the temperature at 20 °C.
- After the addition is complete, continue stirring the reaction mixture for 2.5 hours at 20 °C to ensure the completion of the Grignard reaction.
- Slowly add 76 mL of deionized water to quench the reaction.

- Transfer the mixture to a separatory funnel and separate the organic and aqueous phases.
- Dry the organic phase over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the organic phase under reduced pressure to obtain the crude **tetravinylsilane**.
- Purify the crude product by vacuum distillation to yield pure **tetravinylsilane**.

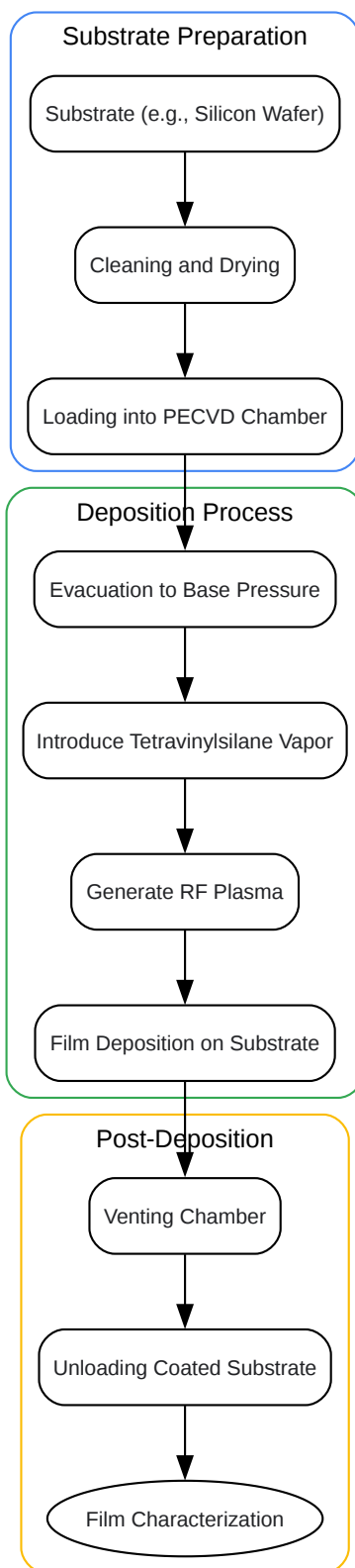
## Key Applications and Experimental Methodologies

**Tetravinylsilane**'s primary applications lie in materials science, where its vinyl groups can undergo polymerization or serve as reactive sites for surface modification.

### Plasma Polymerization for Surface Modification

Plasma-enhanced chemical vapor deposition (PECVD) of **tetravinylsilane** is a technique used to deposit thin, highly crosslinked, and pinhole-free polymer films (pp-TVS) on various substrates.[5] These films can alter the surface properties of materials, such as enhancing adhesion, providing a protective barrier, or introducing specific functionalities.

The following diagram outlines the key steps in the PECVD process using **tetravinylsilane** as a precursor.



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Workflow for Plasma-Enhanced Chemical Vapor Deposition of **Tetravinylsilane**.

This protocol is based on a published study on the deposition of plasma-polymerized **tetravinylsilane** films.[5]

#### Equipment and Materials:

- Capacitively coupled plasma reactor with a radio frequency (RF) power supply (e.g., 13.56 MHz).
- **Tetravinylsilane** (TVS) precursor.
- Oxygen (O<sub>2</sub>) as an oxidant gas (optional, for depositing SiCOH films).
- Substrates (e.g., silicon wafers).
- Vacuum system.

#### Procedure:

- Clean the substrates and place them on the bottom electrode of the PECVD reactor.
- Evacuate the chamber to a base pressure.
- Introduce **tetravinylsilane** vapor into the chamber at a controlled flow rate. If depositing SiCOH films, co-flow with oxygen.
- Maintain a constant chamber pressure (e.g., by adjusting the pumping speed).
- Apply RF power to the top electrode to generate a plasma.
- Deposition occurs on the substrate surface. The deposition time will determine the film thickness.
- After the desired deposition time, turn off the RF power and stop the precursor flow.
- Vent the chamber to atmospheric pressure and remove the coated substrates.
- The deposited films can be annealed post-deposition to modify their properties.

## Hydrosilylation Reactions

The vinyl groups of **tetravinylsilane** can undergo hydrosilylation, a reaction where a silicon-hydrogen bond adds across the carbon-carbon double bond. This reaction is a powerful tool for creating more complex organosilicon structures and for crosslinking silicone polymers. The reaction is typically catalyzed by platinum complexes, such as Karstedt's catalyst.[\[6\]](#)[\[7\]](#)

While a specific, detailed protocol for the hydrosilylation of **tetravinylsilane** was not found in the immediate search, a general procedure can be outlined based on established methods for similar vinylsilanes.

### General Protocol for Hydrosilylation:

- In an inert atmosphere, dissolve **tetravinylsilane** in an appropriate anhydrous solvent (e.g., toluene).
- Add the hydrosilane ( $R_3SiH$ ) to the solution.
- Add a catalytic amount of a platinum catalyst (e.g., Karstedt's catalyst).
- The reaction mixture may be stirred at room temperature or gently heated to facilitate the reaction.
- Monitor the reaction progress by techniques such as NMR or IR spectroscopy to observe the disappearance of the Si-H and vinyl group signals and the appearance of the new Si-C and C-H signals.
- Upon completion, the catalyst may be removed, and the product purified, typically by distillation.

## Relevance to Drug Development Professionals

While **tetravinylsilane** does not have direct applications in pharmaceuticals, the broader class of organosilicon compounds is of growing interest in the biomedical field.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Organosilicon compounds are used to create biocompatible materials for medical implants and devices.[\[2\]](#)[\[8\]](#) Silane coatings, in general, are applied to medical devices to impart hydrophobicity, reduce friction, and prevent corrosion and bacterial growth.[\[11\]](#)



**Tetravinylsilane**, with its ability to form highly crosslinked and stable polymer films via plasma polymerization, could potentially be used to create biocompatible or functionalized coatings on medical devices. Furthermore, as a crosslinking agent, it could be explored in the synthesis of silicone-based hydrogels for drug delivery or tissue engineering applications.[12][13][14] The vinyl groups also offer a route for further chemical modification, allowing for the attachment of bioactive molecules to a surface.

## Conclusion

**Tetravinylsilane** is a valuable and reactive organosilicon compound with established applications in materials science and polymer chemistry. Its synthesis is readily achieved through the Grignard reaction, and its utility is demonstrated in the formation of thin films via plasma polymerization and as a participant in hydrosilylation reactions. For researchers and scientists, it offers a versatile platform for creating new materials with tailored properties. For professionals in drug development, while not a direct therapeutic agent, **tetravinylsilane** represents a class of compounds with potential for developing advanced biomedical materials and coatings, an area of increasing importance for next-generation medical devices and drug delivery systems.

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